

G150: A Comparative Analysis of a Potent Human cGAS Inhibitor

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Compound of Interest

Compound Name: G150

Cat. No.: B2625845

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In the landscape of innate immunity and autoimmune disease research, the cyclic GMP-AMP synthase (cGAS) has emerged as a critical therapeutic target. Its role in detecting cytosolic double-stranded DNA (dsDNA) and initiating a potent inflammatory response through the STING pathway underscores the demand for specific and effective inhibitors. This guide provides a comparative analysis of the novel cGAS inhibitor **G150** against other well-characterized inhibitors, supported by experimental data to inform researchers, scientists, and drug development professionals.

At a Glance: G150 Performance Metrics

G150 has been identified as a highly selective and potent inhibitor of human cGAS (h-cGAS)[1][2][3][4]. Its efficacy, particularly its selectivity for the human versus murine enzyme, positions it as a significant tool for investigating the cGAS-STING pathway in human-centric models of disease.

Comparative Efficacy of cGAS Inhibitors

The following tables summarize the key quantitative data for **G150** and other notable cGAS inhibitors.

Table 1: Biochemical Potency (IC50) of cGAS Inhibitors

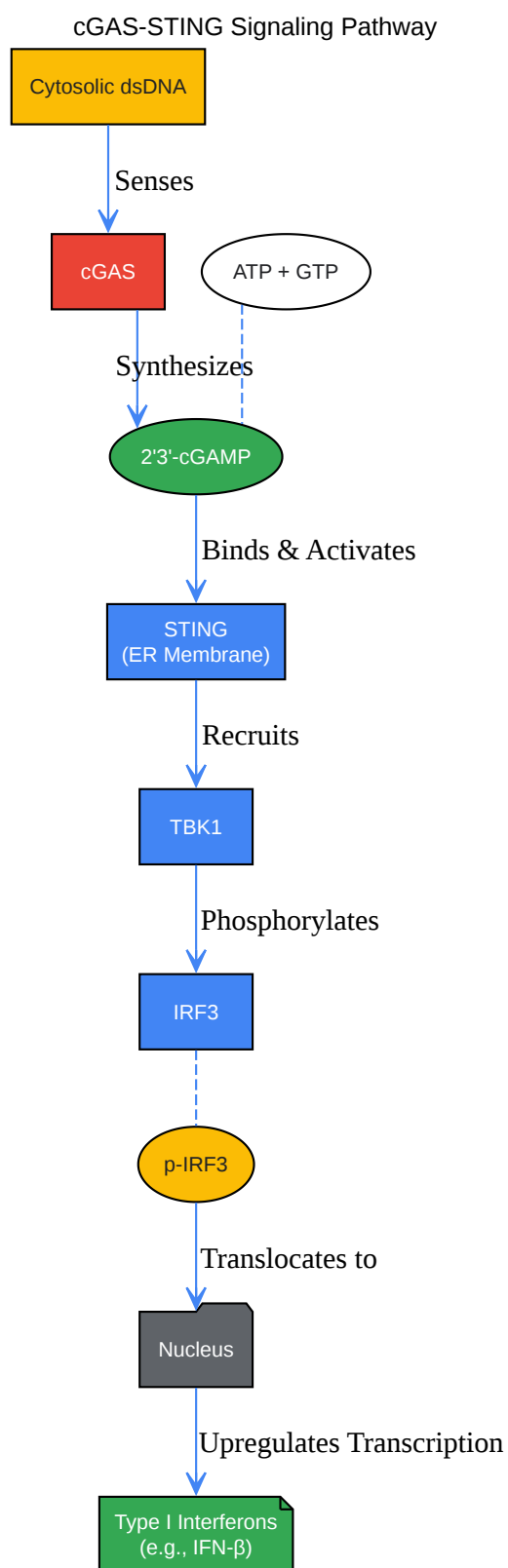
Inhibitor	Human cGAS (h-cGAS) IC50 (nM)	Murine cGAS (m-cGAS) IC50 (nM)	Species Selectivity (m-cGAS/h-cGAS)
G150	10.2[1][2][3]	25,000[2]	~2451
G140	14.0[5][6][7][8]	442[5][6][7][8]	~32
PF-06928215	4,900[5][9][10][11]	Not Reported	Not Applicable
RU.521	700[4][5]	110[12][13]	~0.16

Table 2: Cellular Activity of cGAS Inhibitors in THP-1 Cells

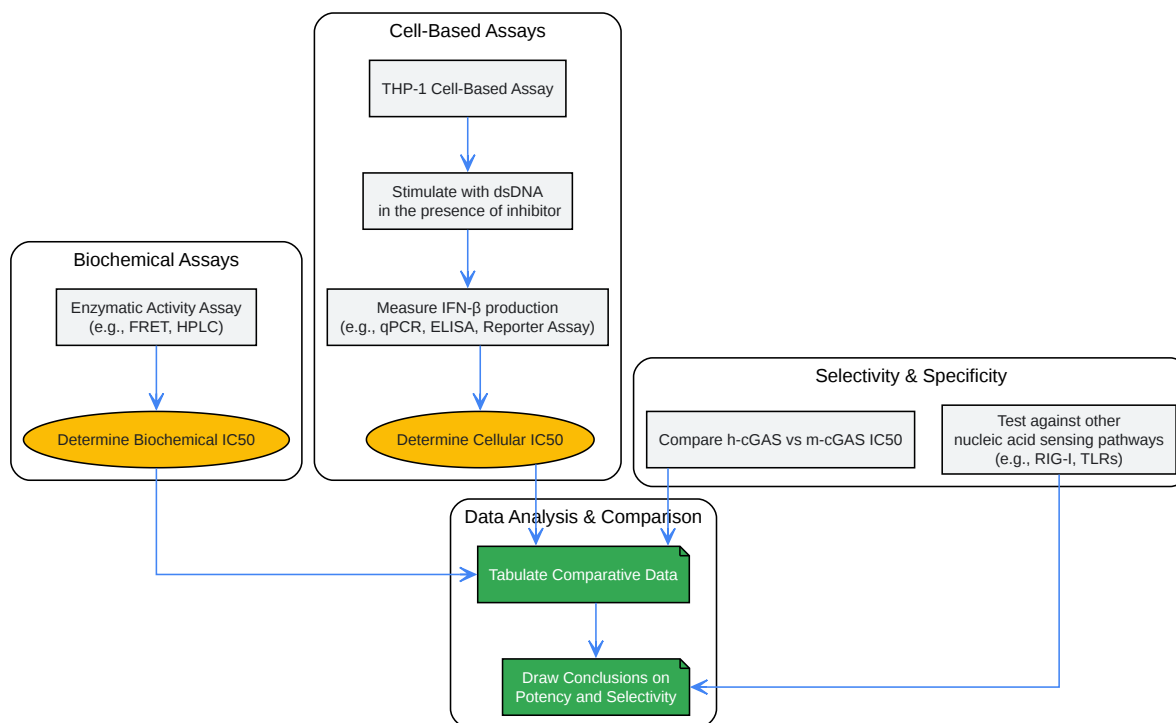
Inhibitor	Cellular IC50 for IFNB1 Inhibition (µM)
G150	1.96[2]
G140	1.70[7][8]
PF-06928215	Not Reported
RU.521	Not Reported

Signaling Pathway and Experimental Workflow

To understand the context of **G150**'s action, a depiction of the cGAS-STING signaling pathway is essential. Furthermore, a standardized workflow for evaluating and comparing cGAS inhibitors ensures reproducible and reliable results.



Workflow for Comparative Analysis of cGAS Inhibitors

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